

Application Notes: Lanthanum-140 Tracer Methodology for Fluid Catalytic Cracking Units

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Compound of Interest

Compound Name: *Lanthanum-140*

Cat. No.: *B1220453*

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Introduction

Fluid Catalytic Cracking (FCC) is a cornerstone process in modern petroleum refineries, converting high-boiling, high-molecular-weight hydrocarbon fractions into more valuable gasoline, olefinic gases, and other products. The efficiency of an FCC unit (FCCU) is critically dependent on the complex dynamics of the catalyst circulation between the reactor (riser) and the regenerator. Optimizing this process requires a deep understanding of catalyst flow parameters, which are often difficult to measure due to the harsh, opaque, and high-temperature environment.

Radiotracer techniques provide a powerful diagnostic tool for process optimization and troubleshooting in operational FCCUs.^[1] **Lanthanum-140** (La-140) has emerged as a highly effective intrinsic tracer for studying catalyst dynamics. By irradiating a sample of the actual FCC catalyst, La-140 is produced from the stable lanthanum naturally present in the catalyst material.^{[2][3]} This ensures that the tracer's physical and chemical properties are identical to the bulk catalyst, providing a true representation of its behavior. This application note details the methodology for using La-140 to investigate key performance indicators such as catalyst velocity, residence time distribution (RTD), and mixing characteristics.^{[2][3]}

Principle of the Methodology

The core of the methodology involves introducing a small amount of catalyst, which has been activated in a nuclear reactor to produce La-140, into the FCCU at a specific injection point. La-140 is a gamma-emitting radioisotope with a convenient half-life of 40.2 hours and distinct high-energy gamma rays (primarily 1596 keV), which can be easily detected through the thick steel walls of the FCCU.

Sensitive radiation detectors, such as sodium iodide (NaI) scintillators, are strategically placed on the exterior of the unit to track the movement of the radiolabeled catalyst pulse.[\[1\]](#) By recording the detector response over time, a concentration-time curve is generated at each measurement point. Analysis of these curves provides quantitative data on the catalyst's flow behavior.[\[1\]](#)

Applications

The La-140 tracer methodology can be used to diagnose and optimize several critical FCCU performance parameters:

- Catalyst Velocity and Acceleration: By measuring the time it takes for the tracer pulse to travel between two detectors in the riser, the catalyst velocity can be calculated. Multiple detectors along the riser can reveal the catalyst's acceleration profile.[\[1\]](#)
- Residence Time Distribution (RTD): RTD studies are crucial for understanding the efficiency of the reactor and stripper sections. The mean residence time (MRT) and the degree of axial dispersion can be determined from the shape of the tracer response curve, helping to identify issues like stagnant zones or bypassing.[\[2\]](#)[\[3\]](#)
- Vapor/Catalyst Slip Velocity: In conjunction with a gaseous radiotracer (like Krypton-79), the slip velocity—the difference between the gas velocity and the catalyst velocity—can be determined. This is a critical parameter influencing the cracking reactions.[\[1\]](#)
- Catalyst Mixing and Distribution: Arrays of detectors can be used to investigate the radial distribution of the catalyst in vessels like the stripper or regenerator, ensuring proper contacting and efficiency.[\[4\]](#)
- Troubleshooting: The technique is invaluable for diagnosing operational problems such as catalyst blockages, poor fluidization, or inefficient stripping.

Protocols: La-140 Radiotracer Study in an FCC Unit

Protocol 1: Tracer Preparation and Handling

Objective: To prepare a La-140 radiotracer from the native FCC catalyst and handle it safely.

Materials:

- Representative catalyst sample (~50-200 grams) from the target FCCU.
- Quartz ampoule or aluminum irradiation container.
- Access to a nuclear reactor for neutron activation.
- Lead-shielded transport container.
- Remote handling tools (tongs, forceps).
- Personal Protective Equipment (PPE): Coveralls, safety glasses, gloves.[\[5\]](#)[\[6\]](#)
- Radiation survey meter.

Methodology:

- Sample Collection: Obtain a representative sample of the circulating catalyst from the FCCU.
- Encapsulation: Seal a precisely weighed amount of the catalyst sample in a high-purity quartz ampoule. The required mass depends on the native Lanthanum concentration and the desired activity.
- Neutron Activation: Irradiate the encapsulated sample in a nuclear reactor. The neutron flux and irradiation time are calculated to produce the target activity of La-140 (typically in the range of 10-200 mCi, depending on the specific test).[\[7\]](#)
- Cooling & Transport: Allow the sample to "cool" for a short period to permit the decay of short-lived activation products. Transport the irradiated sample to the refinery site in a certified, lead-shielded container.

- On-site Handling: All handling of the radioactive source must be performed by trained personnel using remote handling tools. Maintain a safe distance and minimize exposure time. A radiation survey meter must be used to monitor dose rates and check for contamination.

Protocol 2: Tracer Injection and Data Acquisition

Objective: To safely inject the La-140 tracer into the FCCU and record its passage.

Materials:

- Prepared La-140 catalyst tracer.
- High-pressure injection system (e.g., a pneumatic device).
- Scintillation detectors (e.g., 2"x2" NaI(Tl) detectors) with collimators.
- High-voltage power supplies for detectors.
- Data acquisition system (multichannel analyzer or data logger).
- Coaxial cables.

Methodology:

- Detector Placement: Mount the scintillation detectors at predetermined locations on the external surface of the FCCU (e.g., along the riser, stripper, and standpipe). Secure them firmly and use lead collimators to define the viewing area for each detector.
- System Setup: Connect the detectors to the data acquisition system via coaxial cables. Set the high voltage and confirm that all detectors are functioning correctly.
- Background Measurement: Before injection, record the background radiation for a sufficient period (e.g., 10-15 minutes) to establish a baseline.
- Tracer Injection:
 - Load the irradiated catalyst into the injection device using remote handling tools.

- Connect the injector to a suitable, isolated injection point on the FCCU (e.g., at the base of the riser).
- Pressurize the injection system to a pressure significantly higher than the process pressure.
- Execute the injection as a sharp, rapid pulse to approximate a "delta function" input.[\[1\]](#)

- Data Acquisition:
 - Simultaneously with the injection, begin recording the radiation counts from all detectors.
 - Continue recording until the entire tracer pulse has passed all detectors and the count rate has returned to the background level. The recording duration can range from minutes for a riser pass to several hours for a full loop circulation study.

Data Presentation: Quantitative Results

Data obtained from La-140 tracer studies provide key insights into the unit's performance. The following tables summarize typical data from investigations in industrial FCCUs.

Table 1: Catalyst Velocity and Residence Time in Riser

Parameter	Section	Value
Catalyst Velocity	Riser Bottom (D1-D2)	4.5 m/s
	Riser Middle (D3-D4)	6.8 m/s
	Riser Top (D5-D6)	7.9 m/s
Mean Residence Time	Full Riser	3.1 s

| Slip Factor | Riser Average | 1.3 |

Table 2: Residence Time Distribution (RTD) in Stripper

Parameter	Value
Mean Residence Time (MRT)	125 s
Variance of Distribution (σ^2)	950 s ²
Peclet Number (Pe)	8.2

| Flow Pattern | Approximates plug flow with moderate dispersion |

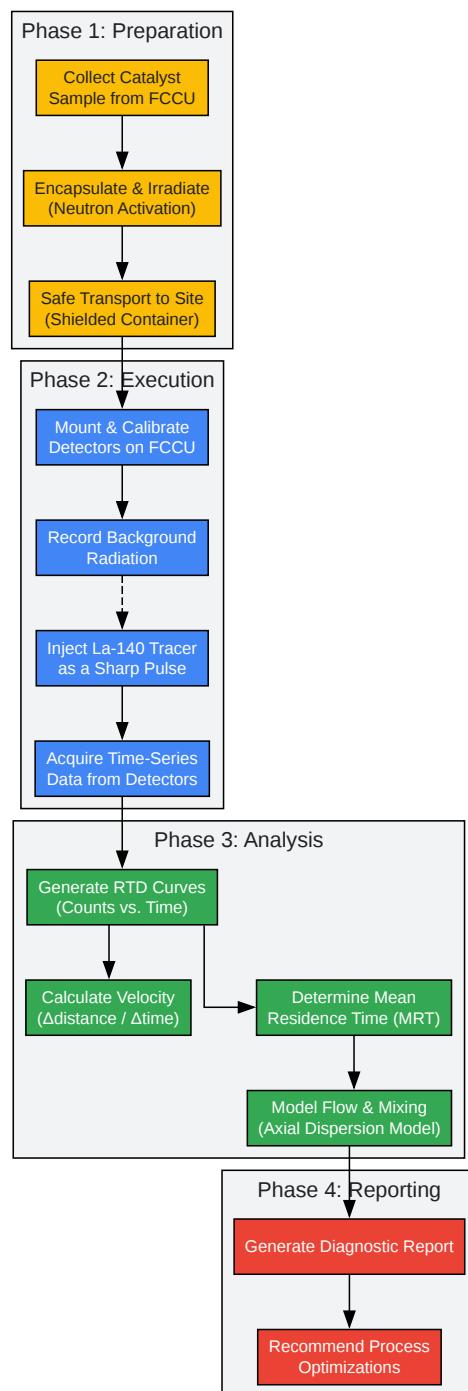
Table 3: Tracer Activity Specifications for Different Sections

FCCU Section	Phase	Radiotracer	Typical Activity (mCi)
Riser	Catalyst	La-140	50 - 60
Stripper	Catalyst	La-140	40
Regenerator	Catalyst	La-140	10 - 20
Riser/Stripper	Gas	Kr-79	190 - 215

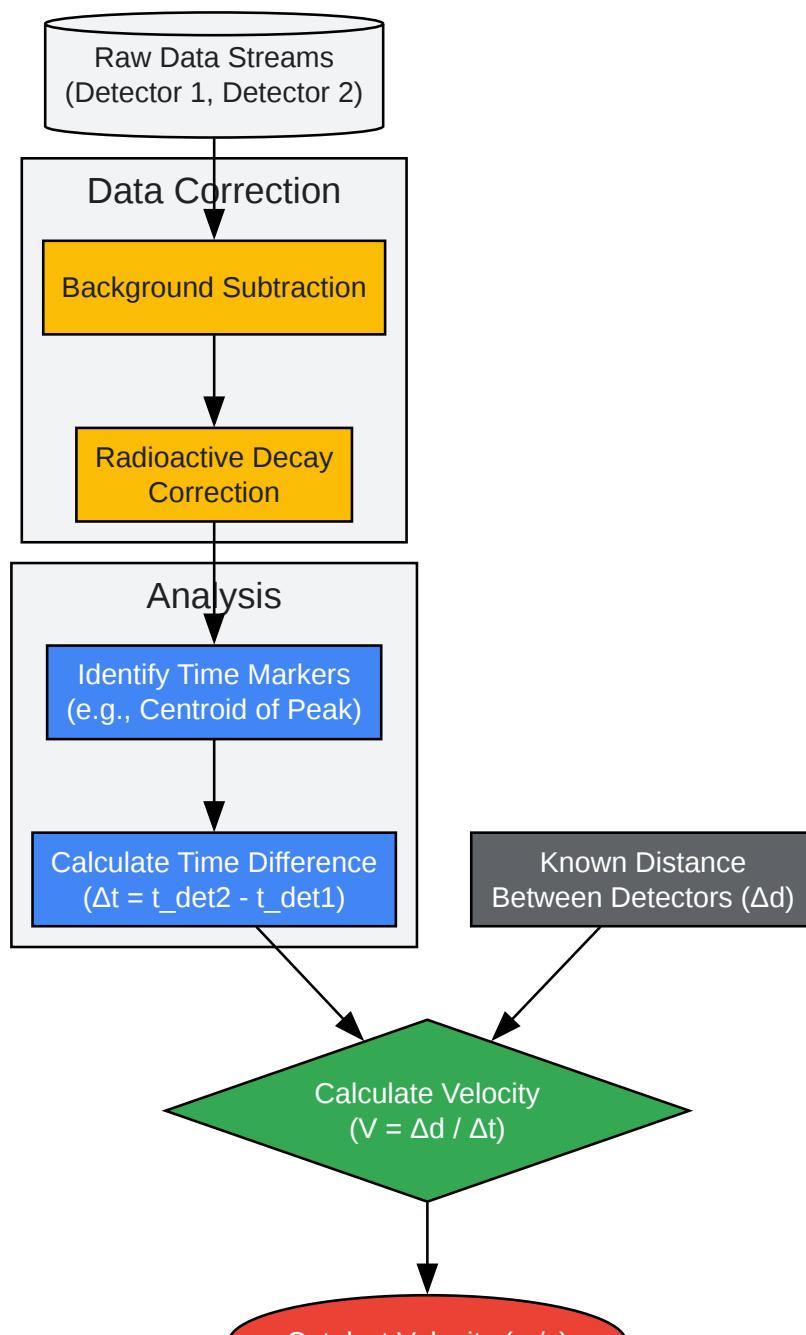
(Data compiled from reference[7])

Visualizations: Workflows and Logic

Diagrams created using DOT language help visualize the experimental and analytical processes.



Experimental Workflow for La-140 Tracer Study



Data Analysis Logic for Catalyst Velocity

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